

Personal protective equipment for handling Omeprazole-N-oxide

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Compound of Interest

Compound Name: **Omeprazole-N-oxide**

Cat. No.: **B194791**

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Essential Safety and Handling Guide for Omeprazole-N-oxide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Omeprazole-N-oxide** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Precautions

Omeprazole-N-oxide is a metabolite of the proton pump inhibitor omeprazole and should be handled as a potentially hazardous substance.[\[1\]](#)[\[2\]](#) It is classified as an irritant and may be harmful if swallowed, inhaled, or comes into contact with skin or eyes.[\[3\]](#)

Primary Hazards:

- Irritant: Causes skin, eye, and respiratory system irritation.[\[3\]](#)[\[4\]](#)
- Acute Toxicity: Harmful if swallowed.[\[3\]](#)
- Sensitization: May cause an allergic skin reaction.[\[3\]](#)

Personal Protective Equipment (PPE)

The consistent use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles approved under standards such as NIOSH (US) or EN 166 (EU).[5][6]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).[4] Gloves should be inspected before use and disposed of properly after handling.
Body Protection	A laboratory coat must be worn to protect skin and clothing.[4][7] For large spills, a full suit may be necessary.[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved dust respirator should be used, especially when handling the solid form where dust may be generated.[4][6] Ensure adequate ventilation to keep airborne contaminants below exposure limits.[4]

Operational Handling Procedures

Adherence to the following step-by-step procedures will ensure the safe handling of **Omeprazole-N-oxide** during routine laboratory operations.

Preparation and Weighing:

- Designated Area: Conduct all handling of solid **Omeprazole-N-oxide** in a designated area, such as a chemical fume hood or a ventilated enclosure, to control dust.
- Pre-Handling Check: Before handling, ensure that an eyewash station and safety shower are readily accessible.[6]
- Donning PPE: Put on all required PPE as specified in the table above.

- Weighing: When weighing the solid compound, use a balance inside a ventilated enclosure if possible. Handle with care to avoid generating dust.
- Dissolving: **Omeprazole-N-oxide** is soluble in DMSO at approximately 1 mg/ml.[1] When preparing a stock solution, dissolve the solid in the chosen solvent, purging with an inert gas. [1]

General Handling:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[8]
- Do not eat, drink, or smoke in areas where **Omeprazole-N-oxide** is handled.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated place.[6] Recommended storage is at -20°C for long-term stability or +4°C for shorter periods.[1][9]

Spill and Emergency Procedures

Immediate and appropriate response to spills is critical to prevent exposure and contamination.

Small Spills (Solid):

- Evacuate and Secure: Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Clean-up: Carefully sweep up the solid material, avoiding dust generation. Place the spilled material and any contaminated cleaning materials into a designated, labeled hazardous waste container.[5]

Large Spills:

- Evacuate: Immediately evacuate the area.
- Ventilate: Increase ventilation to the area if it is safe to do so.

- Personal Protection: For large spills, wear splash goggles, a full suit, a dust respirator, boots, and gloves.[4] A self-contained breathing apparatus (SCBA) may be necessary.[4]
- Containment: Prevent the spilled material from entering drains or waterways.[10]
- Clean-up: Follow established institutional procedures for large chemical spills. Contact your institution's environmental health and safety (EHS) department for guidance.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[4] Seek medical attention.[4]
Skin Contact	Immediately flush the affected skin with plenty of water.[4] Remove contaminated clothing and shoes.[4] Wash clothing before reuse.[4] If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air.[4] If breathing is difficult, give oxygen.[4] If the person is not breathing, give artificial respiration.[4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[4] Rinse the mouth with water and seek immediate medical attention.[5]

Disposal Plan

Proper disposal of **Omeprazole-N-oxide** and associated waste is crucial to protect personnel and the environment.

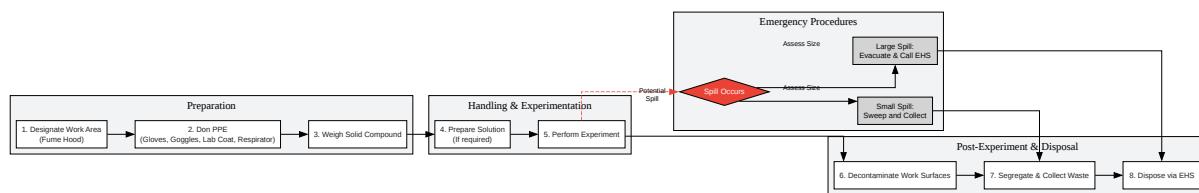
Waste Segregation and Collection:

- Designated Container: All **Omeprazole-N-oxide** waste, including unused product and contaminated materials (e.g., gloves, weighing paper, pipette tips), must be collected in a designated and clearly labeled hazardous waste container.[7]
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**Omeprazole-N-oxide**," and any other information required by local and institutional regulations.[7]
- Container Type: The waste container must be compatible with the chemical and have a secure lid to prevent spills.[7]

Disposal Procedure:

- Dispose of the hazardous waste through a licensed and approved waste disposal contractor.
- Do not dispose of **Omeprazole-N-oxide** down the drain or in the regular trash.
- All disposal practices must comply with federal, state, and local regulations.[10]

Visual Workflow for Safe Handling of Omeprazole-N-oxide



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Caption: Workflow for the safe handling and disposal of **Omeprazole-N-oxide**.

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